Application Notes and Protocols for 2-Chloro-4-methylthiazole-5-sulfonamide

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Compound of Interest	
Compound Name:	*2-Chloro-4-methylthiazole-5-sulfonamide*
CAS No.:	*348086-67-9*
Cat. No.:	*B1354828*

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Abstract

This document provides a comprehensive guide for the safe handling, storage, and use of **2-Chloro-4-methylthiazole-5-sulfonamide** (CAS No. 348086-67-9). As a key building block in medicinal chemistry and drug development, particularly for antimicrobial and enzyme-inhibiting agents, the integrity and safe management of this compound are paramount.[1][2] This guide is intended for researchers, chemists, and laboratory professionals, offering detailed protocols grounded in established safety principles to ensure experimental reproducibility and personnel safety.

Compound Profile: Physicochemical and Toxicological Properties

2-Chloro-4-methylthiazole-5-sulfonamide is a heterocyclic compound featuring a reactive chloro-thiazole ring and a sulfonamide functional group.[3] This unique structure makes it a valuable intermediate but also necessitates careful handling due to its inherent reactivity and potential biological activity.[2][3]

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Physicochemical Data Summary

A summary of the key physical and chemical properties is presented below for quick reference.

Property	Value	Source
CAS Number	348086-67-9	[4]
Molecular Formula	$C_4H_5ClN_2O_2S_2$	
Molecular Weight	212.68 g/mol	
Synonyms	2-Chloro-4-methyl-1,3-thiazole-5-sulfonamide	[4]
Predicted Boiling Point	431.3 ± 55.0 °C	[5]
Predicted Density	1.644 ± 0.06 g/cm³	[5]
Appearance	White to off-white solid (typical)	N/A
Storage Temperature	2-8°C or Inert atmosphere, room temperature	[5][6][7]

Toxicological Hazard Assessment

Understanding the toxicological profile is the foundation of a sound risk assessment. The Globally Harmonized System (GHS) classification for this compound indicates multiple hazards that must be addressed through engineering controls and personal protective equipment.[4]

- GHS Hazard Statements:
  - H302: Harmful if swallowed.[4]
  - H315: Causes skin irritation.[4]
  - H319: Causes serious eye irritation.[4]
  - H335: May cause respiratory irritation.[4]

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- Expert Analysis: The presence of a chlorinated thiazole ring and a sulfonamide group suggests that the compound is chemically reactive and biologically active. The H335 warning (respiratory irritation) is particularly critical; it mandates that any procedure involving the handling of the solid powder, which could generate dust, must be performed in a ventilated enclosure. The skin (H315) and eye (H319) irritation warnings are typical for reactive organic molecules and necessitate stringent use of personal protective equipment (PPE).

Risk Mitigation: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls over PPE, is essential for minimizing exposure.[8]

Primary Engineering Controls

- Chemical Fume Hood: All manipulations of the solid compound and its concentrated solutions must be conducted within a certified chemical fume hood.[9] This is the primary defense against inhalation of irritating dust or vapors. The sash should be kept as low as possible.[10]

- Ventilated Balance Enclosure: For weighing operations, a ventilated balance enclosure or a dedicated fume hood is required to contain any airborne particles.

Mandatory Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or safety glasses with side shields are mandatory at all times. If there is a splash risk, a face shield should be worn in addition to goggles.[11]

- Hand Protection: Chemically resistant gloves, such as nitrile or chloroprene, must be worn.[11] Gloves should be inspected for integrity before each use and removed promptly after handling the compound. Hands must be washed thoroughly with soap and water after glove removal.[8]

- Protective Clothing: A full-length laboratory coat must be worn and kept fastened to prevent skin exposure.[11]

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Standard Operating Protocols

The following protocols are designed as a self-validating system. Each step includes a causal explanation to ensure the operator understands the underlying safety and scientific rationale.

Protocol for Weighing Solid **2-Chloro-4-methylthiazole-5-sulfonamide**

This protocol is designed to mitigate the risk of inhalation and dermal exposure.

Workflow Diagram: Compound Handling

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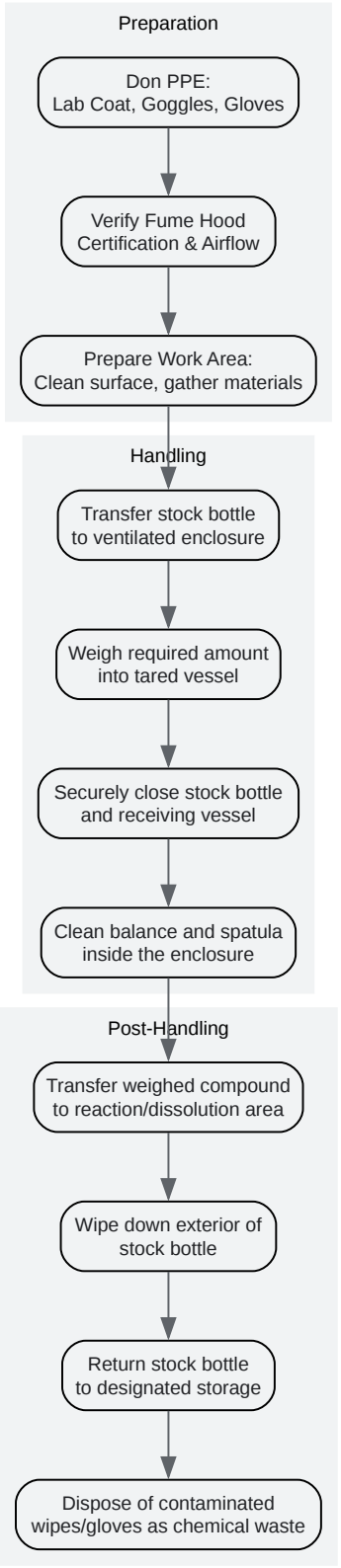

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Caption: Workflow for weighing **2-Chloro-4-methylthiazole-5-sulfonamide**.

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- Preparation:
  - Step 1.1: Don all required PPE (lab coat, safety goggles, nitrile gloves). Rationale: Protects against accidental skin/eye contact as per H315 and H319 warnings.[4]
  - Step 1.2: Ensure the chemical fume hood or ventilated enclosure is operational and has a valid certification. Rationale: This engineering control is the primary method to prevent respiratory tract exposure (H335).[4][9]
  - Step 1.3: Place all necessary equipment (spatula, weigh paper/boat, secondary container) inside the hood before bringing the chemical in. Rationale: Minimizes traffic in and out of the hood, maintaining airflow integrity.[10]
- Weighing:
  - Step 2.1: Carefully open the container inside the ventilated enclosure. Avoid creating dust.
  - Step 2.2: Use a clean spatula to transfer the desired amount of solid to a tared container. Rationale: Prevents cross-contamination and ensures accurate measurement.
  - Step 2.3: Immediately and securely close the primary container.
  - Step 2.4: Clean the spatula and any minor spills on the balance within the enclosure using a wipe dampened with an appropriate solvent (e.g., 70% ethanol). Dispose of the wipe in a designated solid waste container. Rationale: Decontaminates equipment at the source to prevent spreading the chemical outside the controlled area.
- Post-Weighing:
  - Step 3.1: Wipe the exterior of the primary container before removing it from the hood.
  - Step 3.2: Return the primary container to its designated storage location.
  - Step 3.3: Proceed with the experimental work (e.g., dissolution) within the fume hood.

Protocol for Solubilization

- Preparation:

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- Step 1.1: Perform the weighing protocol (3.1) to obtain the desired mass of the compound in a suitable flask or vial.
- Step 1.2: Select a compatible solvent. The sulfonamide group generally confers solubility in polar organic solvents. Always perform a small-scale solubility test if the optimal solvent is unknown.

- Dissolution:
  - Step 2.1: Inside the fume hood, add the chosen solvent to the vessel containing the compound.
  - Step 2.2: Agitate the mixture using a magnetic stirrer or gentle swirling. Sonication may be used to aid dissolution if necessary.
  - Step 2.3: Ensure the container is capped or covered during agitation to prevent the release of aerosols or vapors. Rationale: Even in solution, volatile compounds can pose an inhalation risk.

Storage and Stability

Proper storage is critical for maintaining the chemical integrity of **2-Chloro-4-methylthiazole-5-sulfonamide** and preventing the formation of unknown, potentially more hazardous degradation products.

- Temperature: Store the compound in a refrigerator at 2-8°C.[5][7] Rationale: Low temperatures slow the rate of potential degradation reactions.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) if possible.[6] The container should be tightly sealed. Rationale: The chloro-thiazole moiety can be susceptible to hydrolysis. An inert, dry atmosphere minimizes contact with atmospheric moisture.
- Location: Keep in a designated, clearly labeled area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. Rationale: Prevents accidental reactions that could generate heat or hazardous gases.

Emergency Procedures

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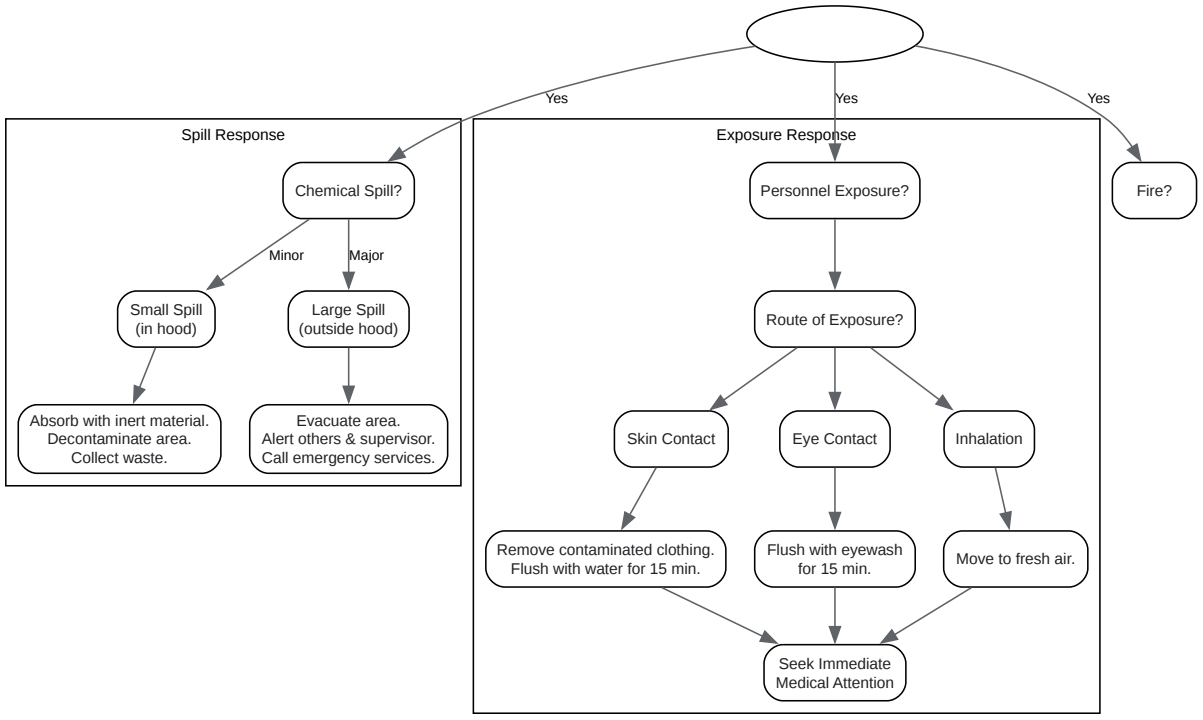
Rapid and correct response to an emergency can significantly mitigate harm.[12]

Emergency Response Decision Tree



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Caption: Decision tree for emergency response procedures.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[9][13] Seek medical attention.

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- Eye Contact: Immediately flush eyes with a gentle stream of water from an eyewash station for at least 15 minutes, holding the eyelids open.[13] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.[13] If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[13] Seek immediate medical attention.
- Spill:
  - Small Spill (inside a fume hood): Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand). Scoop the material into a labeled, sealed container for hazardous waste disposal. Decontaminate the area.
  - Large Spill (or any spill outside a fume hood): Evacuate the immediate area and alert nearby personnel and your supervisor.[11] Contact your institution's Environmental Health & Safety (EH&S) department for cleanup.

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